

2-Methylquinoline-4-carbonitrile: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 2-Methylquinoline-4-carbonitrile

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Introduction

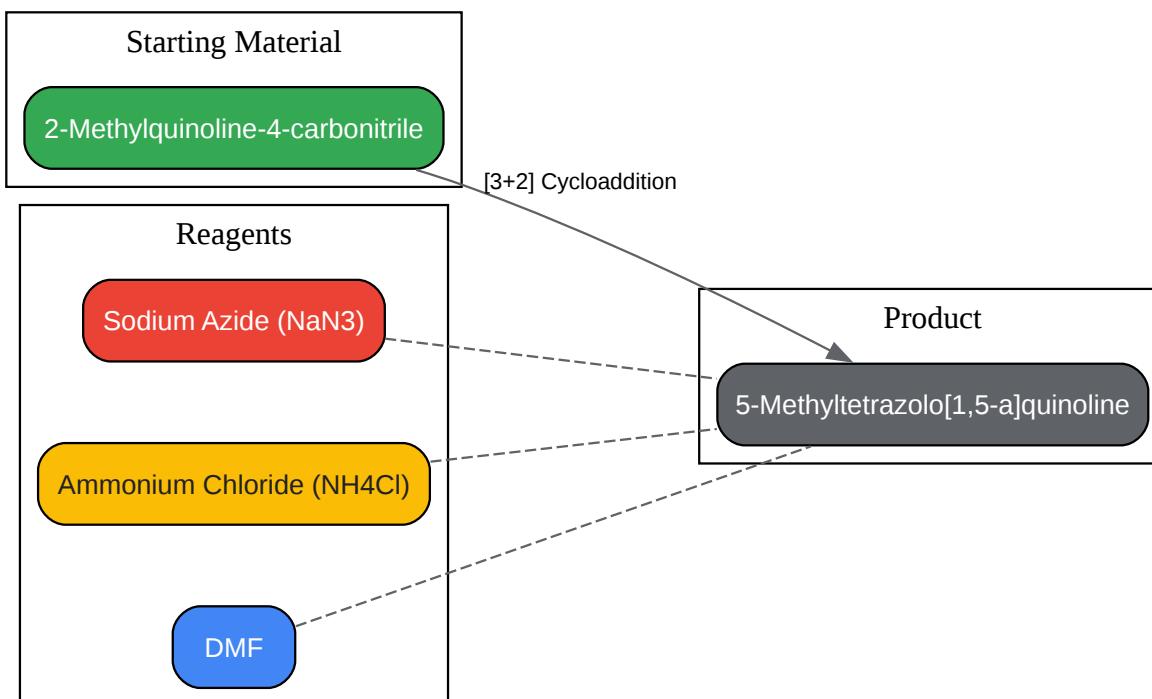
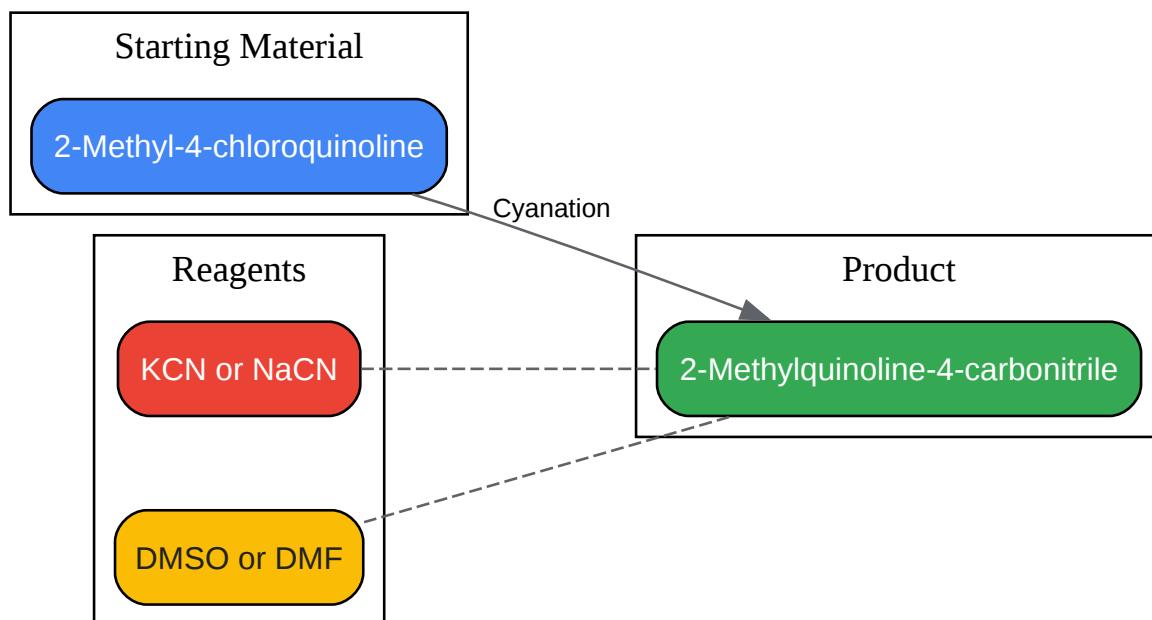
2-Methylquinoline-4-carbonitrile is a valuable heterocyclic building block in organic synthesis, primarily utilized in the construction of more complex fused heterocyclic systems. The quinoline scaffold itself is a privileged structure in medicinal chemistry, with numerous derivatives exhibiting a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. The presence of the nitrile group at the 4-position and the methyl group at the 2-position of the quinoline ring offers unique reactivity and opportunities for structural diversification, making it a key intermediate for the synthesis of novel therapeutic agents and functional materials.

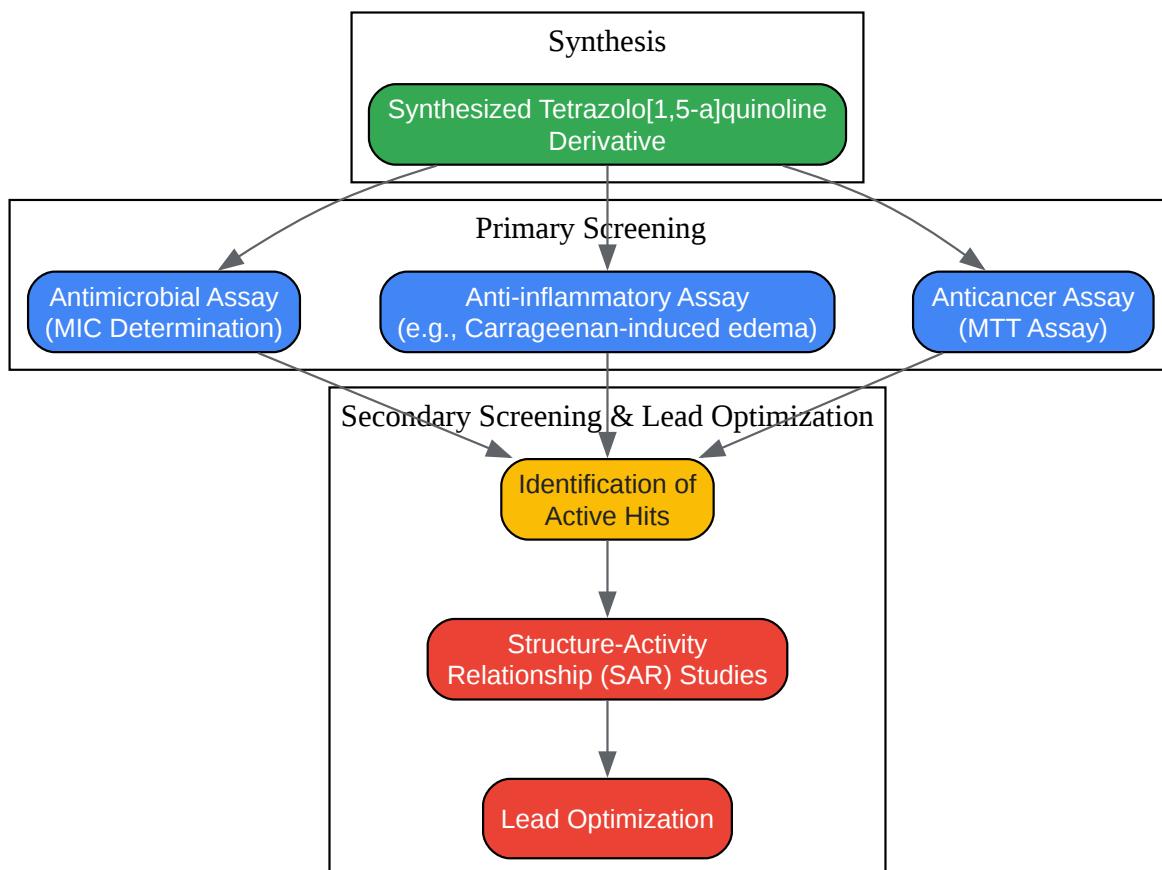
This document provides detailed application notes and experimental protocols for the synthesis and utilization of **2-methylquinoline-4-carbonitrile** as a versatile synthon in organic chemistry.

Synthesis of 2-Methylquinoline-4-carbonitrile

A common and efficient method for the synthesis of **2-methylquinoline-4-carbonitrile** involves the nucleophilic substitution of a halogen, typically chlorine, from the corresponding 4-chloroquinoline derivative. The cyanation of 2-methyl-4-chloroquinoline provides a direct route to the target compound.

Proposed Synthetic Pathway





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